

Spectroscopic Data on Neocaesalpin O Remains Elusive in Publicly Available Scientific Literature

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Compound of Interest

Compound Name: *Neocaesalpin O*

Cat. No.: *B1150809*

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A comprehensive search for spectroscopic data (NMR, MS) and experimental protocols for the cassane diterpenoid "**Neocaesalpin O**" has yielded no specific results for a compound with this exact designation. While the Neocaesalpin family of natural products and the broader class of cassane diterpenoids are well-documented, information pertaining specifically to "**Neocaesalpin O**" is not readily available in the public domain.

For researchers, scientists, and drug development professionals interested in the spectroscopic properties of this class of compounds, detailed data is available for closely related analogs isolated from various species of the *Caesalpinia* genus. These include, but are not limited to, Neocaesalpin A, AA, H, I, and K. The structural elucidation of these related compounds has been accomplished through extensive one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

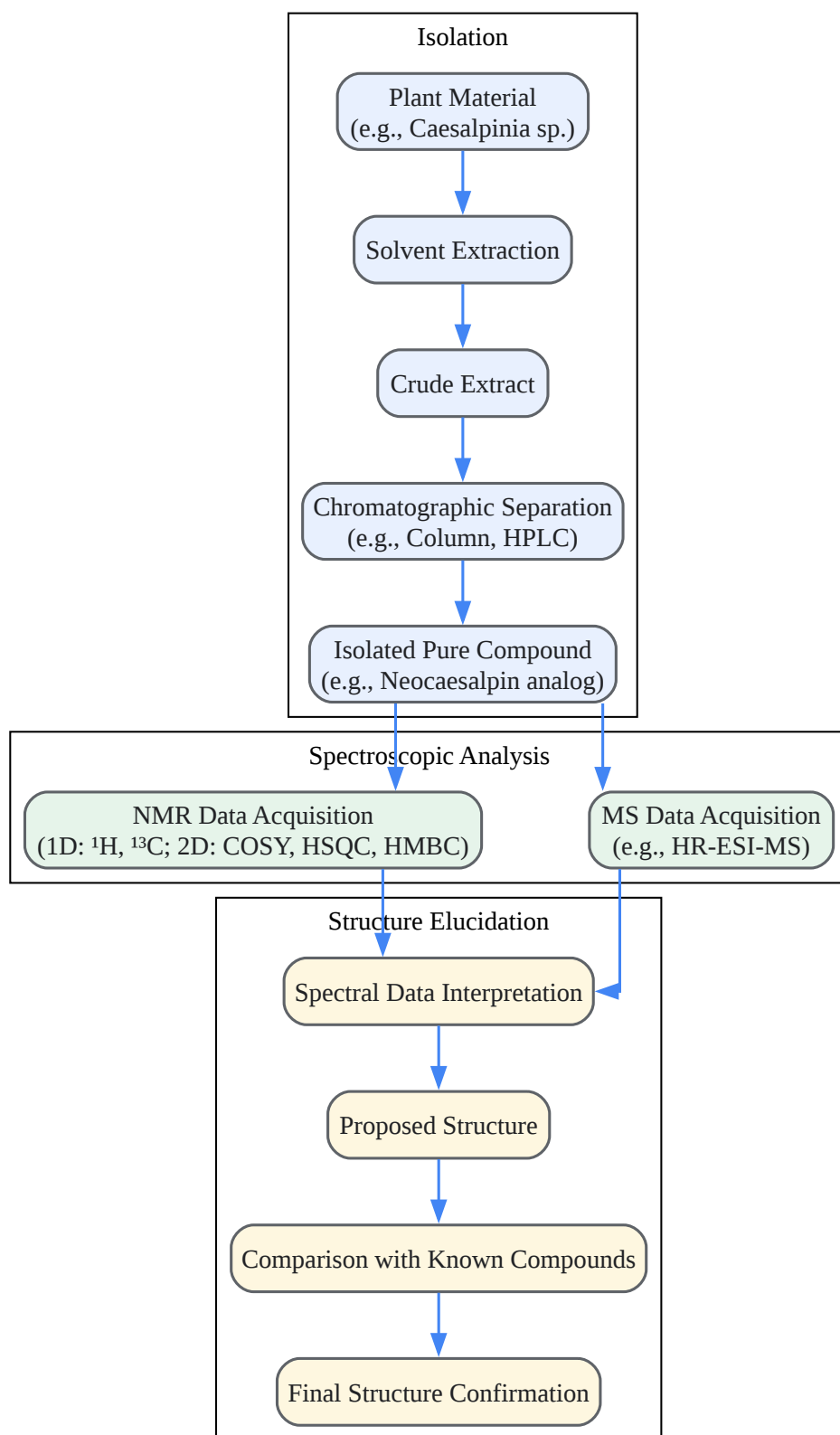
Typical experimental protocols for the isolation and characterization of cassane diterpenoids from *Caesalpinia* species involve the extraction of plant material (often seeds or leaves) with organic solvents, followed by a series of chromatographic separation techniques to isolate the pure compounds. The structural determination then relies on a combination of spectroscopic methods:

- **1D NMR Spectroscopy:** ^1H and ^{13}C NMR spectra provide foundational information about the chemical environment of hydrogen and carbon atoms within the molecule.
- **2D NMR Spectroscopy:** Techniques such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond

Correlation) are employed to establish connectivity between protons, between protons and their directly attached carbons, and between protons and carbons over multiple bonds, respectively. These are crucial for assembling the molecular structure.

- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is used to determine the exact molecular formula of the compound.

While specific data tables for **Neocaesalpin O** cannot be provided due to the absence of published data, a general workflow for the spectroscopic analysis of a novel cassane diterpenoid is outlined below. This logical flow represents a standard approach in the field of natural product chemistry.



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Caption: General workflow for the isolation and spectroscopic structure elucidation of natural products.

Given the lack of specific data for "**Neocaesalpin O**," it is recommended that researchers interested in this area consult the extensive literature on other named Neocaesalpins and cassane diterpenoids. These studies provide a wealth of spectroscopic data and detailed experimental protocols that can serve as a valuable reference for further investigation into this class of compounds. Should data for "**Neocaesalpin O**" be published in the future, a similar in-depth technical guide can be compiled.

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